

A Comparative Guide to the Efficacy of Amiprofos-methyl and Newer Generation Herbicides

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Compound of Interest

Compound Name: Amiprofos-methyl

Cat. No.: B167003

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the herbicidal efficacy of **Amiprofos-methyl** with a selection of newer generation herbicides. The information is intended for researchers, scientists, and professionals involved in the development and evaluation of herbicides. This document summarizes available data on their mechanisms of action, weed control spectrum, and crop tolerance, and provides a framework for conducting comparative efficacy trials.

Overview of Herbicides

Amiprofos-methyl is a microtubule inhibitor herbicide belonging to the phosphoroamidate chemical class. It selectively disrupts cell division in plants. For this comparison, a range of recently developed herbicides with different modes of action have been selected: Liberty® ULTRA, Zalo™, Resicore® REV, Enversa™, and Kyro®. These newer herbicides often feature multiple active ingredients, advanced formulations, and different modes of action to combat a wide spectrum of weeds and manage herbicide resistance.

Comparative Data

The following tables summarize the key characteristics, weed control spectrum, and crop tolerance of **Amiprofos-methyl** and the selected newer generation herbicides based on publicly available product information and research data.

Table 1: General Characteristics of **Amiprofos-methyl** and Newer Generation Herbicides

Feature	Amiprofos-methyl	Liberty® ULTRA	Zalo™	Resicore® REV	Enversa™	Kyro®
Active Ingredient(s)	Amiprofos-methyl	Glufosinate -P-Ammonium	Glufosinate + Quizalofop-P-ethyl	Acetochlor + Mesotrione + Clopyralid	Encapsulated Acetochlor	Acetochlor + Topramezone + Clopyralid
Herbicide Group (WSSA)	Group 3 (Microtubule inhibitor)	Group 10 (Glutamine synthetase inhibitor)	Group 10 + Group 1 (ACCase inhibitor)	Group 15 (Long-chain fatty acid inhibitor) + Group 27 (HPPD inhibitor) + Group 4 (Synthetic auxin)	Group 15 (Long-chain fatty acid inhibitor)	Group 15 (Long-chain fatty acid inhibitor) + Group 27 (HPPD inhibitor) + Group 4 (Synthetic auxin)
Mode of Action	Inhibits tubulin polymerization, disrupting cell division and root growth.	Inhibits the enzyme glutamine synthetase, leading to ammonia toxicity and cessation of photosynthesis.	Combines glutamine synthetase inhibition with inhibition of acetyl-CoA carboxylase, disrupting fatty acid synthesis.	Multiple modes of action targeting seedling growth, pigment synthesis, and cell growth.	Inhibits very-long-chain fatty acid synthesis, affecting seedling shoot growth.	Multiple modes of action targeting seedling growth, pigment synthesis, and cell growth.
Application Timing	Pre-emergence	Post-emergence	Post-emergence	Pre-plant, pre-emergence, post-emergence	Pre-plant, pre-emergence, post-emergence	Post-emergence

Table 2: Weed Control Spectrum

Herbicide	Key Controlled Grasses	Key Controlled Broadleaf Weeds
Amipros-methyl	Annual grasses	Certain annual broadleaf weeds
Liberty® ULTRA	Broad spectrum of emerged grasses.	Broad spectrum of emerged broadleaf weeds, including Palmer amaranth, waterhemp, giant ragweed, and kochia.[1] [2]
Zalo™	Enhanced control of annual and perennial grasses, including non-Enlist™ treated volunteer corn.[3][4]	Broad spectrum of emerged broadleaf weeds.[3]
Resicore® REV	Over 75 species of grasses and broadleaf weeds.[5][6]	Palmer amaranth, waterhemp, marestail, giant ragweed.[5][7]
Enversa™	Over 20 species of grasses and broadleaf weeds.[8]	Palmer amaranth, waterhemp. [9][10]
Kyro®	Over 65 of the toughest broadleaf and grass weeds. [11][12]	Palmer amaranth, waterhemp, marestail, giant ragweed.[13] [14]

Table 3: Crop Tolerance and Application

Herbicide	Tolerant Crops	Application Rate	Pre-Harvest Interval (PHI)
Amiprofos-methyl	Used in various crops, specific tolerance data is limited in recent literature.	Varies by crop and target weeds.	Varies by crop.
Liberty® ULTRA	Glufosinate-tolerant soybean, cotton, corn, and canola.[1][15]	24-34 fl oz/A for corn, cotton, and soybean. [16]	Varies by crop.
Zalo™	Glufosinate-tolerant soybean, cotton, and canola; pome and stone fruit.[17][18][19]	32-43 fl oz/A for soybean and cotton. [20]	Varies by crop.
Resicore® REV	Field corn (including seed and silage), yellow popcorn (pre-emergence only).[7][21]	2.25 - 3 qt/A (PRE). [22]	Grain & Silage: 45 days; Stover: 60 days. [22]
Enversa™	Soybeans, cotton, corn, sorghum, peanuts, and sugar beets.[9][10][23][24]	Varies by crop.	Varies by crop.
Kyro®	Field corn (including seed and silage), popcorn.[11][13][25]	35-60 fl oz/A.[13][25]	Varies by crop.

Mechanism of Action and Resistance

Amiprofos-methyl: Microtubule Inhibition

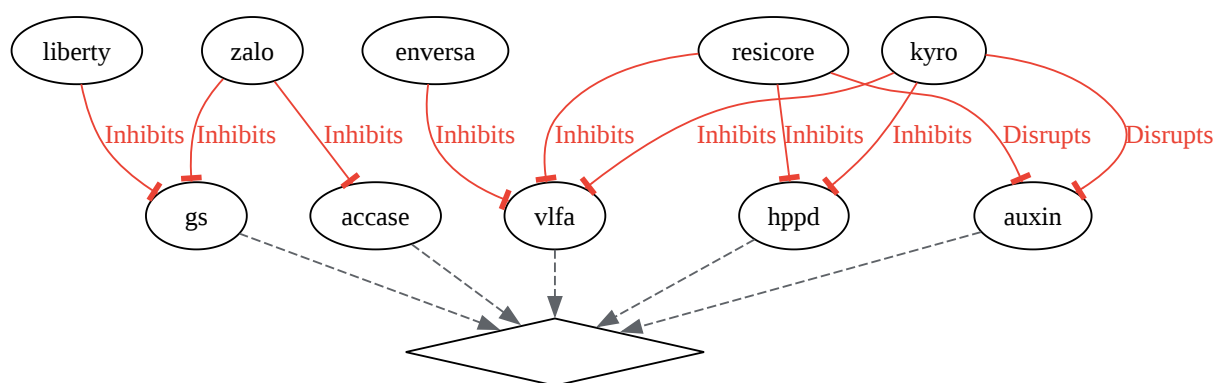
Amiprofos-methyl's primary mode of action is the inhibition of microtubule polymerization in plant cells. Microtubules are essential components of the cytoskeleton, playing a crucial role in cell division (mitosis), cell wall formation, and intracellular transport. By binding to tubulin

proteins, **Amiprofos-methyl** prevents the assembly of microtubules, leading to a disruption of these vital processes and ultimately causing plant death.

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Newer Generation Herbicides: Diverse Modes of Action

The newer herbicides employ a variety of mechanisms to control weeds, often utilizing multiple modes of action within a single product to enhance efficacy and combat resistance.



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Experimental Protocols for Comparative Efficacy Assessment

To obtain direct comparative data, a standardized experimental protocol is essential. The following outlines a general methodology for a field trial to compare the efficacy of **Amiprofos-methyl** with newer generation herbicides.

Experimental Design

- Trial Layout: Randomized Complete Block Design (RCBD) with a minimum of four replications.

- Plot Size: Minimum of 25m² per plot to minimize edge effects.
- Treatments:
 - Untreated Control
 - **Amiprofos-methyl** at a standard and 2x rate.
 - Each new generation herbicide at its recommended label rate and a 2x rate.
 - A standard commercial herbicide for the target crop as a positive control.
- Site Selection: Choose sites with a uniform and diverse weed population representative of the target region.

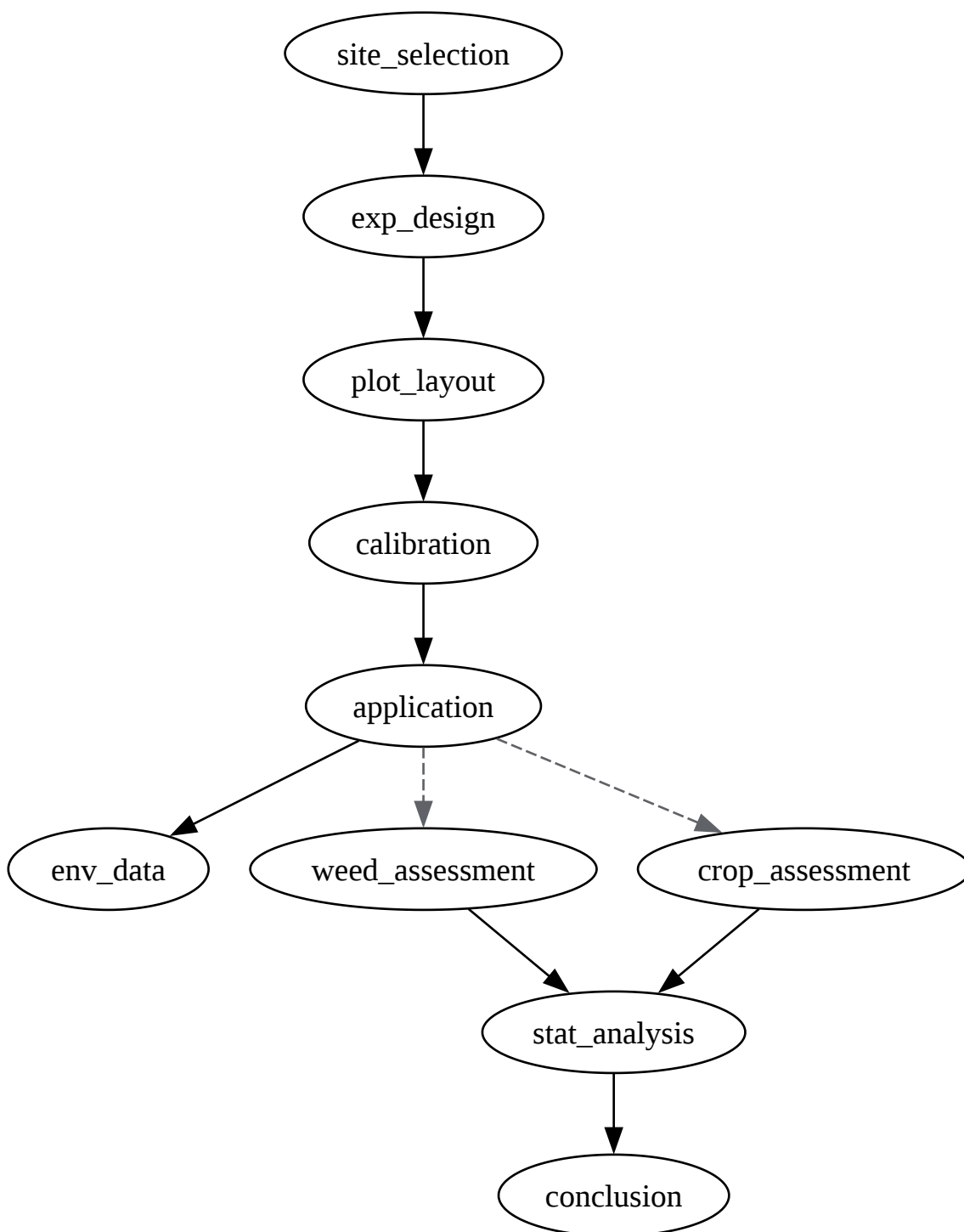
Application

- Equipment: Calibrated research sprayer to ensure uniform application.
- Timing: Apply herbicides at the recommended growth stage for both the crop and target weeds.
- Parameters: Record environmental conditions at the time of application (temperature, humidity, wind speed).

Data Collection and Analysis

- Weed Efficacy:
 - Visually assess percent weed control by species at 7, 14, 28, and 56 days after treatment (DAT).
 - Measure weed biomass (dry weight) from a designated quadrat within each plot at a set time point (e.g., 28 DAT).
- Crop Tolerance:
 - Visually assess crop injury (phytotoxicity) on a scale of 0-100% at 7, 14, and 28 DAT.

- Measure crop height and stand count at various intervals.
- At maturity, harvest the plots to determine crop yield.
- Statistical Analysis: Analyze data using Analysis of Variance (ANOVA) and a means separation test (e.g., Tukey's HSD) to determine significant differences between treatments.



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Conclusion

Amiprofos-methyl remains a relevant herbicide due to its specific mode of action targeting microtubule assembly in plants. However, the newer generation herbicides offer significant advancements in terms of broader weed control spectra, multiple modes of action for resistance management, and advanced formulations for improved performance and crop safety. The choice of herbicide will ultimately depend on the specific weed pressures, crop system, and the need for integrated weed management strategies. Direct, head-to-head comparative studies conducted under standardized protocols are crucial for providing definitive efficacy data to guide these decisions.

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